

Personal protective equipment for handling 9-Octadecynoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Octadecynoic Acid

Cat. No.: B1202527

[Get Quote](#)

Essential Safety and Handling Guide for 9-Octadecynoic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for **9-Octadecynoic Acid** (CAS No. 506-24-1), also known as Stearolic acid, to build a foundation of trust and safety in your laboratory operations.

Hazard Identification and Personal Protective Equipment (PPE)

9-Octadecynoic Acid is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

A "Warning" signal word is associated with this chemical.[\[1\]](#) To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Inspect gloves before use. Ensure suitability for the task regarding chemical compatibility and dexterity.[2]
Eye/Face Protection	Safety glasses with side-shields or goggles	Use equipment that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Skin and Body Protection	Protective clothing	Wear appropriate protective clothing to prevent skin exposure.[3] A lab coat is standard.
Respiratory Protection	Not required under normal use with adequate ventilation	If dust formation is likely or ventilation is inadequate, use a NIOSH-approved respirator.[2] [4]

Chemical and Physical Properties

Understanding the physical characteristics of **9-Octadecynoic Acid** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₁₈ H ₃₂ O ₂
Molecular Weight	280.45 g/mol
Appearance	Solid
Melting Point/Range	43 - 47 °C / 109.4 - 116.6 °F[3]
Boiling Point/Range	189 - 190 °C / 372.2 - 374 °F @ 2 mmHg[3]
Solubility	Insoluble in water

Occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established for **9-Octadecynoic Acid**.[\[1\]](#)

Operational Plan: From Receipt to Disposal

A systematic approach to handling **9-Octadecynoic Acid** will minimize risks and ensure a safe laboratory environment.

Step 1: Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.[\[1\]](#) The storage area should be locked.[\[1\]](#)

Step 2: Handling and Use

- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood, especially when heating or creating dust.[\[1\]](#)
- **Hygiene:** Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in the work area.[\[4\]](#)
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.[\[1\]](#) Avoid breathing dust or fumes.[\[1\]](#)

Step 3: Spill Management

- **Minor Spills:** For small spills, sweep up the solid material, avoiding dust formation, and place it into a suitable container for disposal.[\[2\]](#)
- **Major Spills:** Evacuate the area and ensure adequate ventilation. Wear appropriate PPE, including respiratory protection. Prevent the spill from entering drains or waterways.[\[1\]](#)

Step 4: First Aid Measures

- **If on Skin:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[\[1\]](#)

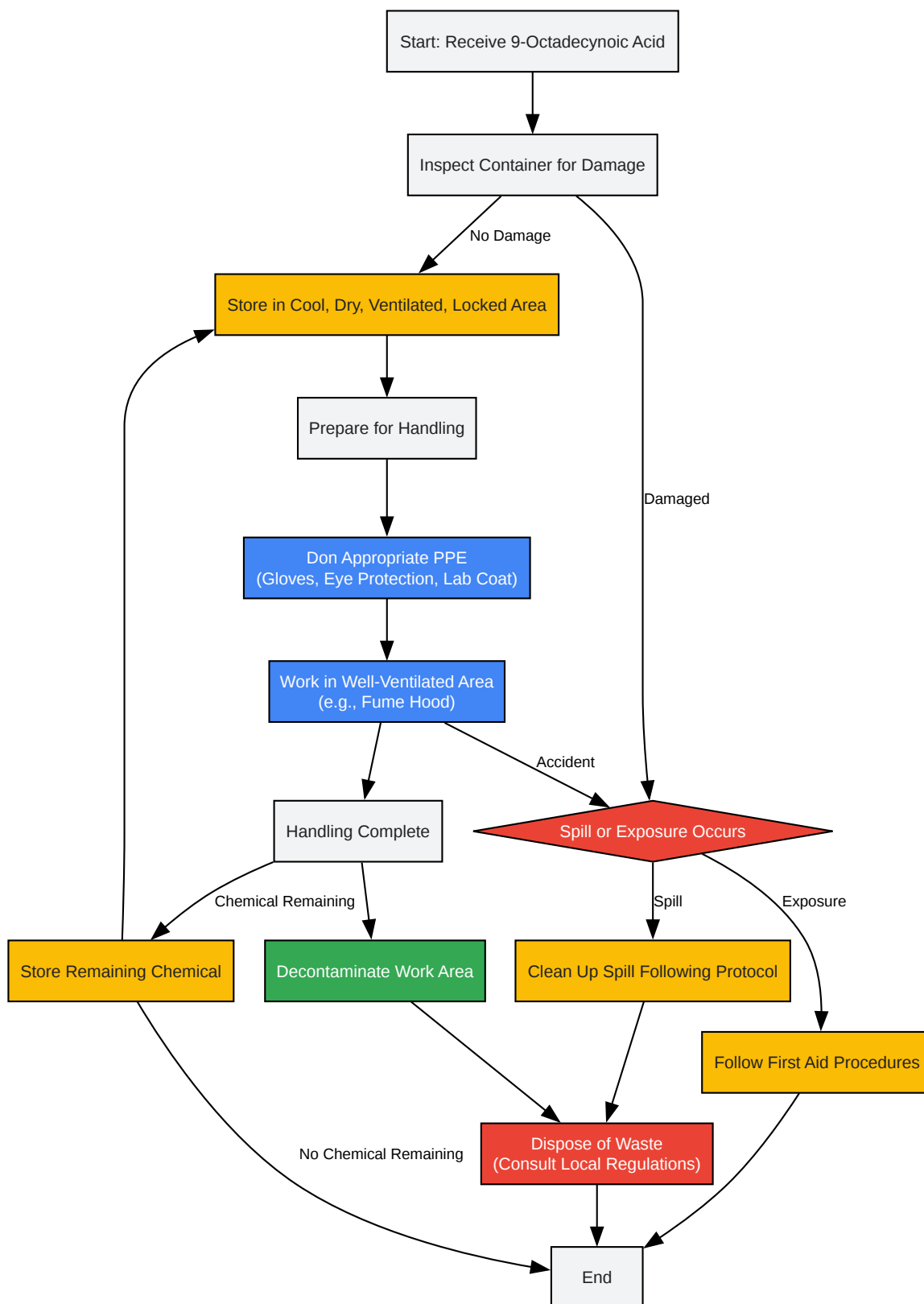
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[1\]](#)
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[\[1\]](#)
- If Swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[\[2\]](#)

Step 5: Disposal

- Waste Container: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)
- Regulations: Consult local, regional, and national regulations for proper disposal. Do not let the product enter drains, other waterways, or soil.[\[1\]](#)

Procedural Workflow

The following diagram illustrates the key decision points and steps for the safe handling of **9-Octadecynoic Acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **9-Octadecynoic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. chemos.de [chemos.de]
- To cite this document: BenchChem. [Personal protective equipment for handling 9-Octadecynoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1202527#personal-protective-equipment-for-handling-9-octadecynoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com